

ICL-CCIC-0019: Proper Disposal & Environmental Stewardship Guide[1]

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Compound of Interest

Compound Name: ICL-CCIC-0019

CAS No.: 936498-64-5

Cat. No.: B608052

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Executive Summary & Compound Profile

ICL-CCIC-0019 (CAS: 936498-64-5) is not a generic reagent; it is a potent, selective small-molecule inhibitor of Choline Kinase Alpha (CHKA).[1] It functions by disrupting lipid metabolism (specifically the CDP-choline pathway), inducing Endoplasmic Reticulum (ER) stress and G1 cell cycle arrest.[1][2][3]

The Safety Imperative: Because this compound is designed to be cytotoxic (inducing apoptosis in cancer cells), it poses a significant bioactive risk if released into the environment.[1] It must be handled and disposed of with the same rigor applied to High Potency Active Pharmaceutical Ingredients (HPAPIs) or established chemotherapeutic agents.[1]

Core Directive: Under no circumstances should **ICL-CCIC-0019** or its residues be discharged into municipal drainage systems.[1] High-temperature incineration is the only validated method for complete destruction of the pharmacophore.[1]

Hazard Identification & Segregation Logic

Effective disposal begins with understanding the chemical state.[1] **ICL-CCIC-0019** is typically supplied as a bromide salt.[1]

Property	Data / Status	Disposal Implication
Physical State	Solid (White/Off-white powder)	High risk of electrostatic dispersion.[1] Double-bagging required.[1]
Solubility	DMSO (Soluble), Water (Poor)	Aqueous waste streams may precipitate the compound, clogging lines or creating "hot spots" of contamination.[1]
Bioactivity	CHKA Inhibitor / Antiproliferative	Zero-tolerance for drain disposal.[1] Classified as Cytotoxic Waste.[1]
Stability	Stable under normal conditions	Chemical deactivation (e.g., bleach) is NOT validated and should not be relied upon.[1]

Step-by-Step Disposal Workflows

Protocol A: Solid Waste (Stock Powder & Contaminated Solids)

Applicability: Expired stock, weighing boats, contaminated gloves, and spill cleanup materials.
[1]

- Primary Containment: Place the solid waste immediately into a transparent polyethylene bag (minimum 4 mil thickness).[1]
- Labeling: Label the inner bag clearly: "Cytotoxic Solid Waste - **ICL-CCIC-0019** - DO NOT COMPACT."
- Secondary Containment: Place the sealed primary bag into a rigid, leak-proof Yellow (or Purple, depending on regional regulations for cytotoxics) Waste Bin designated for

incineration.

- Final Disposition: The container must be sent for High-Temperature Incineration (>1000°C).

Protocol B: Liquid Waste (Mother Liquors & Solvents)

Applicability: DMSO stock solutions, HPLC eluents, and reaction mixtures.[1]

- Segregation: Do not mix with general organic solvents.[1] Use a dedicated waste carboy labeled "Cytotoxic/Mutagenic Solvent Waste." [1]
- Composition Check: Ensure the waste stream is compatible. **ICL-CCIC-0019** is a bromide salt; ensure no strong oxidizers are present in the waste container to prevent the liberation of bromine gas.[1]
- Precipitation Warning: If mixing with aqueous waste, watch for precipitation.[1] If solids form, the container must be treated as Sludge/Solid Waste (Protocol A).[1]
- Final Disposition: Fuel blending or Incineration.

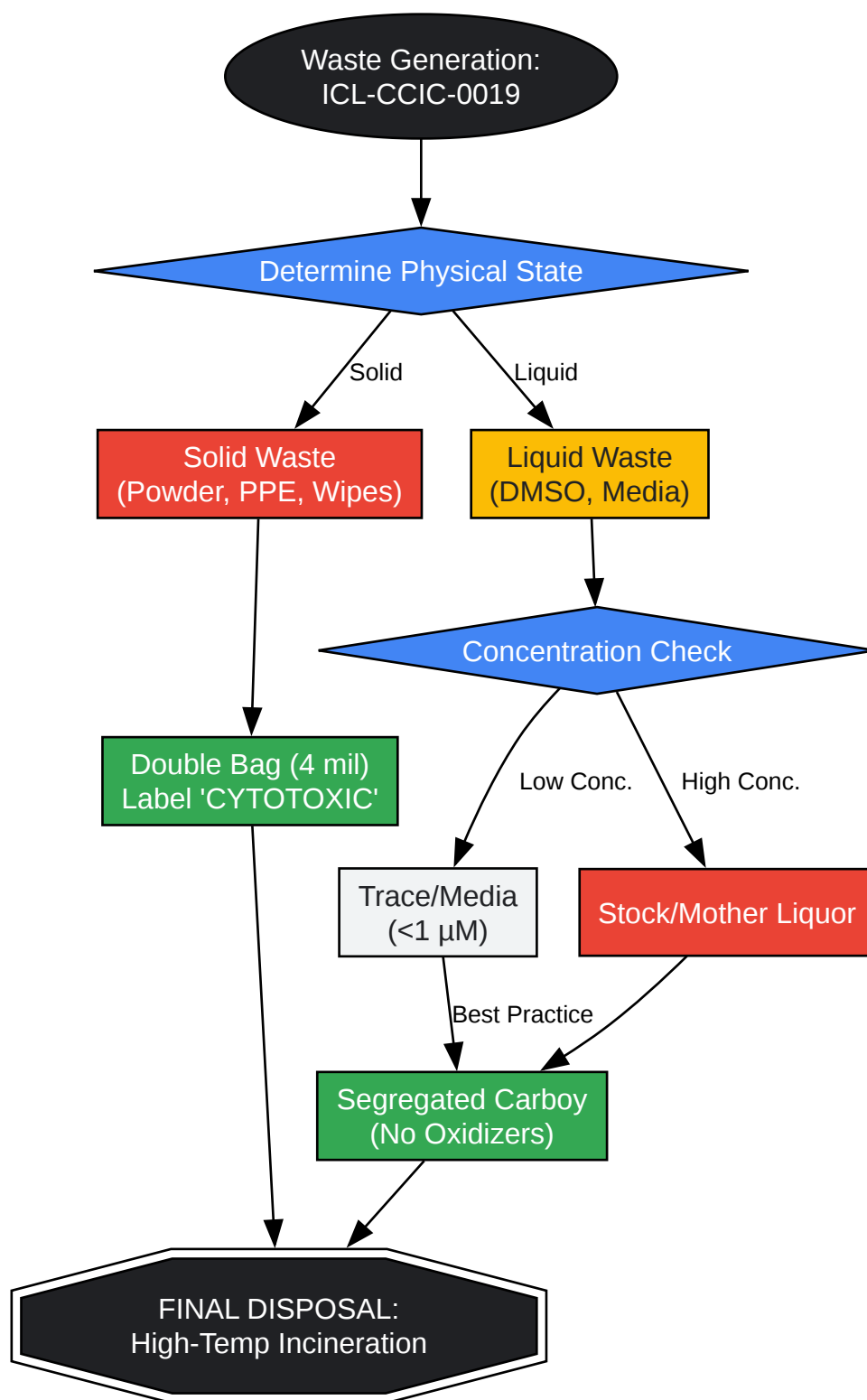
Protocol C: Cell Culture Media (Trace Contamination)

Applicability: Supernatant from cell assays (e.g., HCT116, MDA-MB-468).[1]

- Deactivation (Optional but Recommended): While chemical destruction of the molecule is unproven, adding 10% bleach (sodium hypochlorite) to the media for 30 minutes kills the biological material (cells).[1] However, this does not destroy **ICL-CCIC-0019**.
- Disposal: Treat the liquid media as Chemical Liquid Waste, not Biohazard waste. The presence of the inhibitor overrides the biological classification unless the concentration is negligible (<1 nM) and local regulations permit.[1] Best Practice: Collect as liquid chemical waste.

Visualizing the Decision Matrix

The following diagram illustrates the critical decision points for segregating **ICL-CCIC-0019** waste streams.



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Figure 1: Decision matrix for **ICL-CCIC-0019** waste segregation. Note that incineration is the universal endpoint to ensure complete destruction of the pharmacophore.[1]

Emergency Spill Response (Spill < 100 mg)

If **ICL-CCIC-0019** powder is spilled, do not use a vacuum cleaner (risk of aerosolization) or dry sweeping.[1]

- PPE: Don double nitrile gloves, safety goggles, and an N95 (or P100) respirator.[1]
- Isolate: Evacuate the immediate area.
- Wet Wipe Method:
 - Cover the spill with a paper towel dampened with DMSO or Ethanol (since water solubility is poor, water may just spread the powder).[1]
 - Wipe gently from the outside in.[1]
- Clean: Follow with a soap and water wash of the surface.[1]
- Dispose: All cleanup materials go into Protocol A (Solid Waste).

References & Authority

- Primary Compound Characterization:
 - Trousil, S., et al. (2016).[1][2][4] "The novel choline kinase inhibitor **ICL-CCIC-0019** reprograms cellular metabolism and inhibits cancer cell growth." [1][4][5] Oncotarget.
 - Source:[1]
- General Laboratory Safety Standards:
 - National Research Council (US) Committee on Prudent Practices in the Laboratory.[1] (2011).[1] Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.
 - Source:[1]
- Hazardous Waste Management:

- U.S. Environmental Protection Agency (EPA).[1] Resource Conservation and Recovery Act (RCRA) Regulations.[1]
- Source:[1]

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Sources

- [1. medkoo.com \[medkoo.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. The novel choline kinase inhibitor ICL-CCIC-0019 reprograms cellular metabolism and inhibits cancer cell growth - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [ICL-CCIC-0019: Proper Disposal & Environmental Stewardship Guide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b608052/docs#icl-ccic-0019-proper-disposal-environmental-stewardship-guide-1\]](https://www.benchchem.com/product/b608052/docs#icl-ccic-0019-proper-disposal-environmental-stewardship-guide-1)

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